

Solid-State Chemistry of Americium Oxides: A Technical Guide

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Compound of Interest

Compound Name: *Americium dioxide*

CAS No.: *12005-67-3*

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For Researchers and Scientists

This technical guide provides a comprehensive overview of the solid-state chemistry of americium oxides, focusing on their synthesis, structure, and key properties. The information is intended for professionals in materials science, nuclear chemistry, and related research fields.

Introduction to Americium Oxides

Americium (Am), a synthetic actinide element, exhibits a complex chemistry, particularly in its oxide forms. The primary oxides of americium include americium(IV) oxide (AmO_2), americium(III) oxide (Am_2O_3), and the less common americium(II) oxide (AmO).^[1] The dioxide, AmO_2 , is the most stable and common form, serving as the primary compound for storage and applications due to its stability compared to corrosive acidic solutions.^{[2][3]} The americium-oxygen system is characterized by a significant tendency for non-stoichiometry, with various phases existing between AmO_2 and Am_2O_3 .^[4]

Americium(IV) Oxide (AmO_2)

Americium dioxide is a black, crystalline solid that is a key material in many applications of americium, including as a source for alpha particles.[\[2\]](#)

Synthesis

The most common and well-documented method for synthesizing AmO_2 is through the thermal decomposition of americium(III) oxalate.[\[2\]](#)[\[3\]](#)[\[5\]](#) This process is favored for converting acidic solutions of americium, which are difficult to store long-term, into a stable solid form.[\[2\]](#)

Experimental Protocol: Oxalate Precipitation and Calcination

- Preparation of Americium Solution: Start with americium dissolved in hydrochloric acid (HCl).[\[2\]](#)
- Neutralization: Neutralize the excess acid with ammonium hydroxide (NH_4OH) to a final acidity of approximately 0.1 N HCl.[\[5\]](#)
- Precipitation: Slowly add a saturated solution of oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$) to the neutralized americium solution. This precipitates americium(III) oxalate ($\text{Am}_2(\text{C}_2\text{O}_4)_3$) as dull pink crystals.[\[2\]](#)[\[5\]](#) An excess of oxalic acid is added to ensure complete precipitation, forming a slurry.[\[5\]](#)
- Filtration and Washing: The americium oxalate precipitate is filtered, washed with water, and partially air-dried.[\[2\]](#)[\[5\]](#)
- Calcination: The americium oxalate, held in a platinum boat, is subjected to a multi-stage heating process in a furnace:
 - Drying at 150°C for one hour.[\[5\]](#)
 - Decomposition at 350°C for one hour. The oxalate begins to decompose into black AmO_2 at around 300°C .[\[5\]](#)
 - Final firing at 800°C for at least 30 minutes to ensure complete conversion to the dioxide.[\[2\]](#)[\[5\]](#)
 - The furnace is then cooled to room temperature.[\[2\]](#)

The resulting product is a fine, black powder of AmO_2 .^[5]

Crystal Structure and Properties

AmO_2 adopts a face-centered cubic (fcc) fluorite-type crystal structure, isostructural with other actinide dioxides like UO_2 and PuO_2 .^{[2][6]} It is a mixed-valence compound where americium can exist in both +3 and +4 oxidation states, leading to a high tolerance for non-stoichiometry (AmO_{2-x}).^[4]

Property ^{[2][6]}	Value
Formula	AmO_2
Appearance	Black crystals
Crystal Structure	Fluorite (cubic), cF12
Space Group	Fm-3m (No. 225)
Lattice Constant (a)	5.376 - 5.3897 Å
Density	11.68 g/cm ³
Melting Point	~2113 °C

Americium(III) Oxide (Am_2O_3)

Americium sesquioxide, Am_2O_3 , is another important oxide that exists in multiple crystallographic forms.^[7]

Synthesis

Am_2O_3 is typically produced by the reduction of AmO_2 .

Experimental Protocol: Reduction of AmO_2

- Starting Material: **Americium dioxide** (AmO_2).
- Reduction: Heat the AmO_2 powder in a stream of hydrogen gas (H_2).^{[7][8]}

- Temperature Control: The temperature of the reduction process determines the resulting crystal form of Am_2O_3 .
 - Heating at 600°C produces the cubic, red-brown C-type Am_2O_3 .[\[9\]](#)
 - Heating at 800°C yields the hexagonal, tan A-type Am_2O_3 .[\[7\]](#)[\[9\]](#)

Crystal Structures and Properties

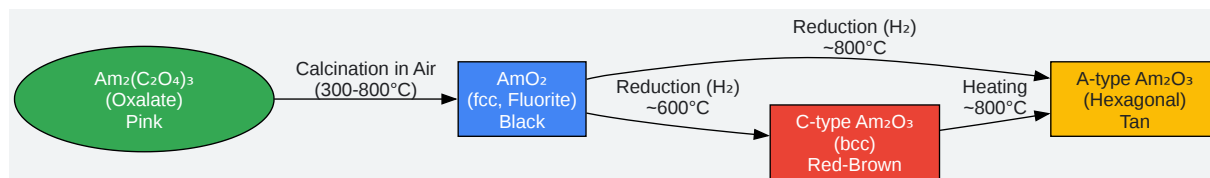
Am_2O_3 exhibits polymorphism, with the most common forms being the A-type (hexagonal) and C-type (body-centered cubic).[\[7\]](#)[\[9\]](#) The cubic form can convert to the hexagonal form upon heating to 800°C.[\[7\]](#)

Property [1] [7] [9]	A-type Am_2O_3	C-type Am_2O_3
Appearance	Tan solid	Red-brown solid
Crystal Structure	Hexagonal (La_2O_3 -type)	Body-centered cubic (Mn_2O_3 -type)
Space Group	P-3m1 (No. 164)	Ia-3
Lattice Constants	$a = 3.817 \text{ \AA}$, $c = 5.971 \text{ \AA}$	$a = 11.03 \text{ \AA}$
Melting Point	2205 °C	Converts to A-type at 800°C
Density	11.77 g/cm ³	-

Phase Relationships and Non-Stoichiometry

The americium-oxygen system is complex, with a continuous range of compositions possible between AmO_2 and Am_2O_3 , often denoted as AmO_{2-x} . The exact phase diagram is influenced by temperature and oxygen partial pressure.[\[4\]](#) Heating AmO_2 above 800-1000°C, even in air, can lead to oxygen loss, forming substoichiometric AmO_{2-x} .[\[10\]](#)[\[11\]](#) This reduction is accompanied by an increase in the lattice parameter due to the formation of larger Am^{3+} ions to maintain charge neutrality.[\[6\]](#)

Several intermediate phases between AmO_2 and Am_2O_3 have been reported, including a body-centered cubic phase with a stoichiometry around $\text{AmO}_{1.61+x}$.[\[4\]](#)



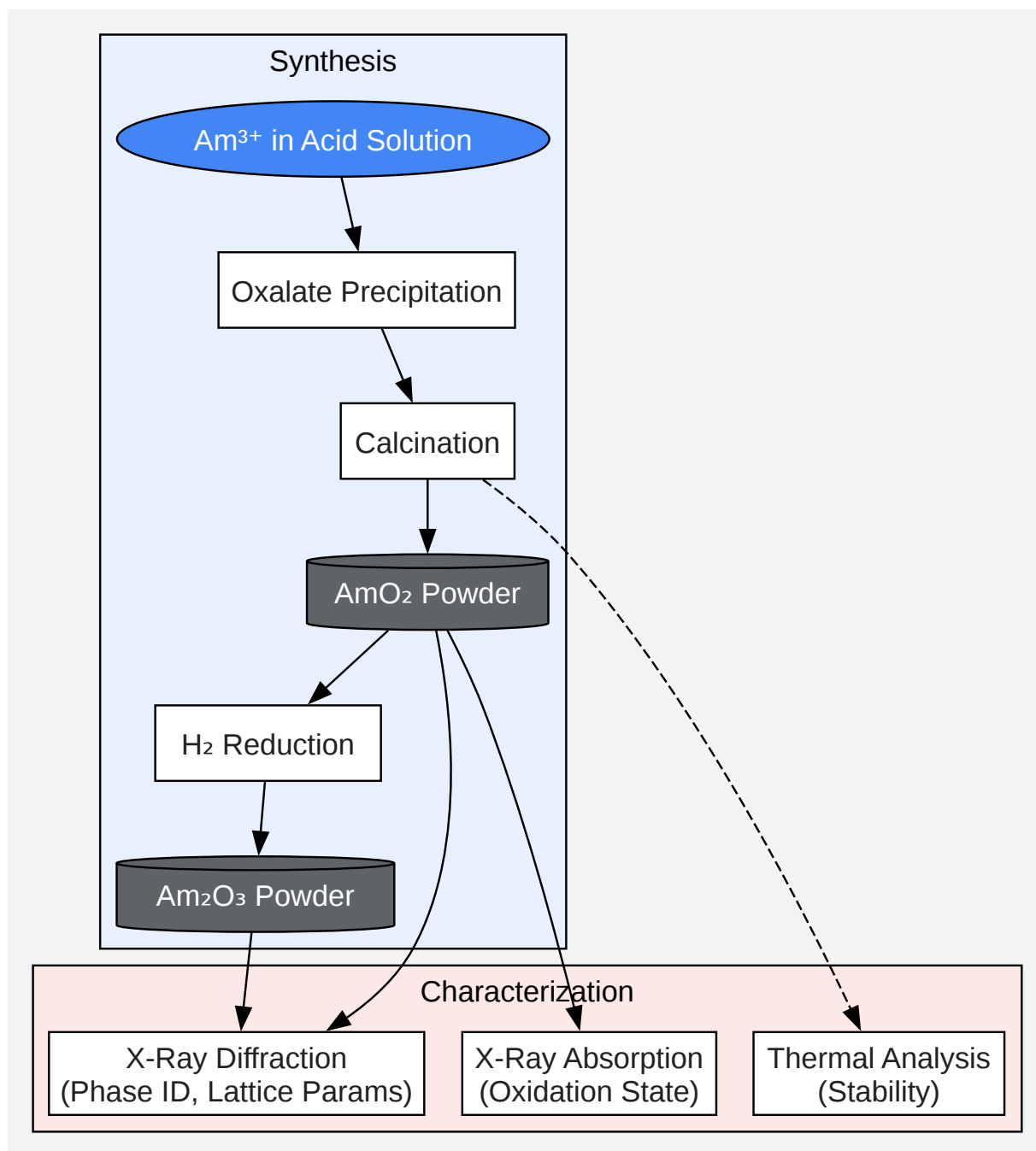
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Caption: Synthesis pathways for major americium oxides.

Characterization Methods

The structural and chemical properties of americium oxides are primarily investigated using the following techniques:

- X-ray Diffraction (XRD): XRD is the principal method for identifying crystal phases, determining lattice parameters, and studying phase transitions.[4][10][12] High-temperature XRD (HT-XRD) is particularly valuable for mapping the Am-O phase diagram as a function of temperature and atmosphere.[4]
- X-ray Absorption Spectroscopy (XAS): XAS and related techniques like XANES and EXAFS provide detailed information on the local atomic structure and the electronic state (oxidation state) of americium in the oxides.[12][13]
- Thermal Analysis: Techniques such as thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are used to study the thermal decomposition of precursors like americium oxalate and the thermal stability of the oxides.[14]



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Caption: General experimental workflow for americium oxides.

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